

Application Notes and Protocols for PTP1B-IN-15 In Vitro Assay

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Compound of Interest

Compound Name: PTP1B-IN-15

CAS No.: 765317-71-3

Cat. No.: B3025198

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) is a critical negative regulator of insulin and leptin signaling pathways. By dephosphorylating the insulin receptor (IR) and its substrates (IRS), PTP1B attenuates downstream signaling, contributing to insulin resistance and type 2 diabetes.

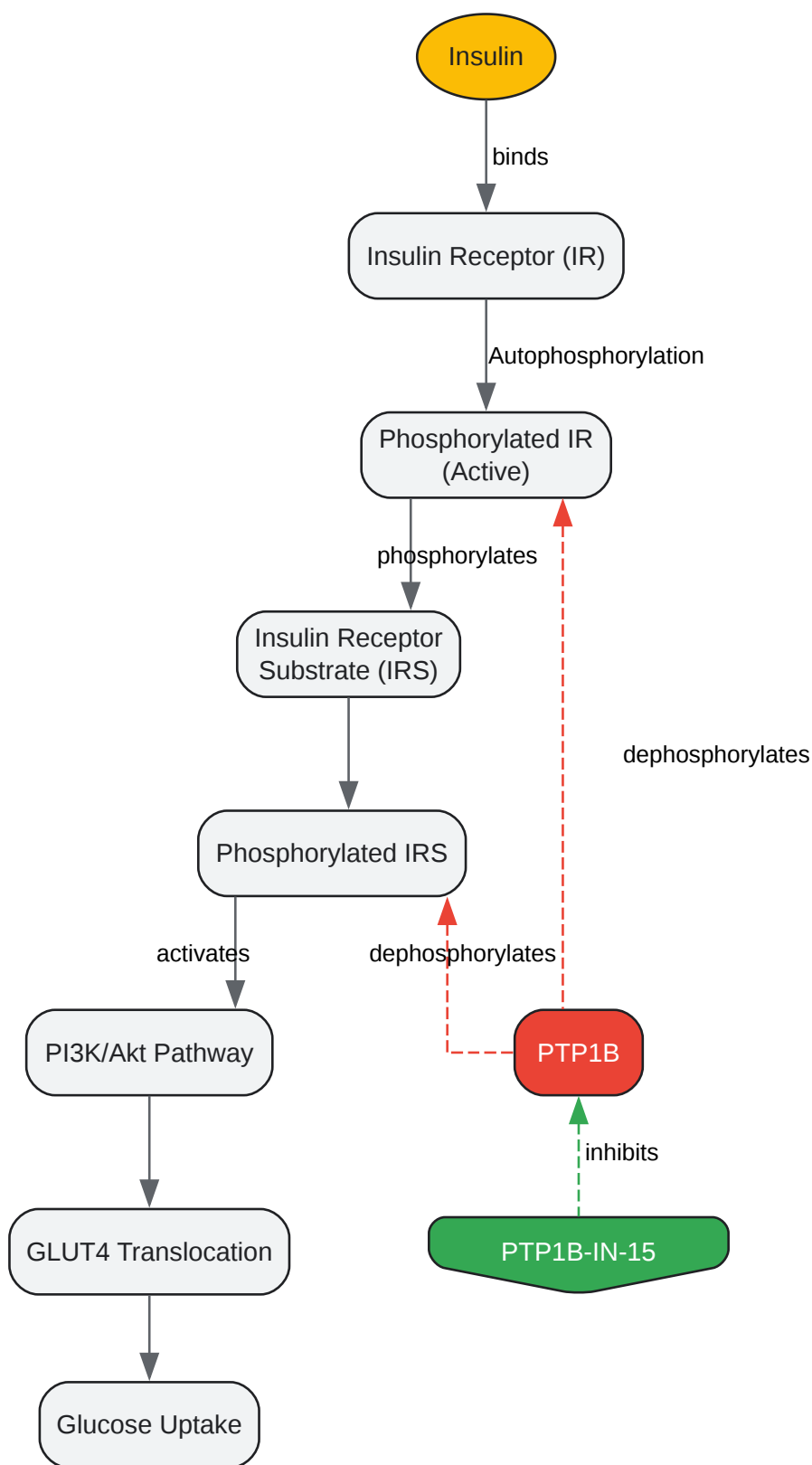
[1] Inhibition of PTP1B is therefore a promising therapeutic strategy for metabolic diseases.

PTP1B-IN-15 is a potent and selective inhibitor of PTP1B, and this document provides detailed protocols for its in vitro characterization.

These application notes describe a colorimetric in vitro assay to determine the inhibitory activity of **PTP1B-IN-15**. The assay measures the enzymatic activity of PTP1B using the chromogenic substrate p-nitrophenyl phosphate (pNPP). Dephosphorylation of pNPP by PTP1B yields p-nitrophenol (pNP), a yellow product whose absorbance can be quantified at 405 nm. The rate of pNP formation is directly proportional to PTP1B activity, allowing for the determination of inhibitor potency.

PTP1B Signaling Pathway

PTP1B plays a crucial role in attenuating the insulin signaling cascade. The following diagram illustrates the key components of this pathway and the inhibitory action of **PTP1B-IN-15**.



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PTP1B negatively regulates the insulin signaling pathway.

Quantitative Data for PTP1B-IN-15

The following table summarizes the key quantitative information for **PTP1B-IN-15**.

Parameter	Value	Reference
CAS Number	765317-71-3	[2] [3] [4]
Molecular Formula	C ₁₉ H ₁₇ Br ₂ NO ₅ S	
Molecular Weight	531.21 g/mol	[2]
IC ₅₀ (approx.)	~60 µM	[5]

Experimental Protocols

This section provides a detailed methodology for an in vitro colorimetric assay to determine the inhibitory effect of **PTP1B-IN-15** on PTP1B activity.

Materials and Reagents

Reagent	Recommended Supplier	Catalog Number
Recombinant Human PTP1B (catalytic domain)	R&D Systems	1366-PT-050
p-Nitrophenyl phosphate (pNPP)	Sigma-Aldrich	N2765
PTP1B-IN-15	MedchemExpress	HY-108196
Assay Buffer (50 mM HEPES, pH 7.2, 100 mM NaCl, 1 mM EDTA, 1 mM DTT)	-	-
Stop Solution (1 M NaOH)	-	-
96-well clear flat-bottom microplate	-	-
Microplate reader	-	-

Experimental Workflow

The diagram below outlines the key steps of the **PTP1B-IN-15** in vitro inhibition assay.



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Workflow for the PTP1B colorimetric in vitro assay.

Detailed Protocol

1. Reagent Preparation:

- **Assay Buffer:** Prepare a solution containing 50 mM HEPES (pH 7.2), 100 mM NaCl, 1 mM EDTA, and 1 mM DTT. Store on ice.
- **PTP1B Enzyme Working Solution:** Dilute the recombinant human PTP1B stock solution to a final concentration of 0.5-1.0 µg/mL in ice-cold Assay Buffer. The optimal concentration should be determined empirically to ensure the reaction is in the linear range.
- **pNPP Substrate Stock Solution (100 mM):** Dissolve pNPP in Assay Buffer to a final concentration of 100 mM.

- pNPP Substrate Working Solution (10 mM): Dilute the pNPP stock solution 1:10 in Assay Buffer to a final concentration of 10 mM. Prepare this solution fresh before use.
- **PTP1B-IN-15** Stock Solution (10 mM): Dissolve **PTP1B-IN-15** in DMSO to a final concentration of 10 mM.
- **PTP1B-IN-15** Serial Dilutions: Prepare a series of dilutions of the **PTP1B-IN-15** stock solution in Assay Buffer. A typical 10-point, 3-fold serial dilution starting from 1 mM can be prepared to cover a wide range of concentrations for IC₅₀ determination.

2. Assay Procedure:

- Add 10 µL of each **PTP1B-IN-15** dilution to the wells of a 96-well microplate.
- Include control wells:
 - 100% Activity Control: 10 µL of Assay Buffer (containing the same percentage of DMSO as the inhibitor wells).
 - Blank (No Enzyme) Control: 10 µL of Assay Buffer.
- Add 80 µL of the PTP1B enzyme working solution to all wells except the blank controls. Add 80 µL of Assay Buffer to the blank control wells.
- Pre-incubate the plate at 37°C for 15 minutes to allow the inhibitor to interact with the enzyme.
- Initiate the enzymatic reaction by adding 10 µL of the pNPP working solution to all wells. The final volume in each well will be 100 µL.
- Incubate the plate at 37°C for 30 minutes. The incubation time may be optimized to ensure the reaction remains in the linear phase.
- Stop the reaction by adding 50 µL of 1 M NaOH to each well.
- Measure the absorbance at 405 nm using a microplate reader.

3. Data Analysis:

- Correct for Blank Absorbance: Subtract the average absorbance of the blank wells from the absorbance of all other wells.
- Calculate Percent Inhibition:
 - $\% \text{ Inhibition} = [1 - (\text{Absorbance of Inhibitor Well} / \text{Absorbance of 100\% Activity Control Well})] * 100$
- Determine IC₅₀ Value:
 - Plot the percent inhibition against the logarithm of the **PTP1B-IN-15** concentration.
 - Fit the data to a sigmoidal dose-response curve (variable slope) using a suitable software (e.g., GraphPad Prism) to determine the IC₅₀ value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

Conclusion

This document provides a comprehensive guide for the in vitro evaluation of **PTP1B-IN-15**. The detailed protocol for the colorimetric assay enables researchers to reliably determine the inhibitory potency of this compound against PTP1B. The provided signaling pathway and workflow diagrams offer a clear visual representation of the biological context and experimental procedure. These resources are intended to support research and drug development efforts targeting PTP1B for the treatment of metabolic diseases.

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